

Technical Grade Hydroprene: A Comprehensive Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: *Hydroprene*

Cat. No.: *B1673459*

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Introduction

Hydroprene is a significant insect growth regulator (IGR) utilized in the management of various insect pests, including cockroaches, beetles, and moths. First registered in 1984 by the U.S. Environmental Protection Agency (EPA), it is classified as a biopesticide due to its biochemical properties. As a juvenile hormone analog (JHA), **hydroprene** disrupts the normal developmental and molting processes in insects by mimicking their natural hormones. This action can lead to sterility in adult insects, physical abnormalities, desiccation, and premature death. This technical guide provides an in-depth overview of the physical and chemical properties of technical grade **hydroprene**, its mechanism of action, and the experimental protocols for its evaluation.

Physical and Chemical Properties of Technical Grade Hydroprene

The following table summarizes the key physical and chemical properties of technical grade **hydroprene**.

Property	Value
Appearance	Amber or yellowish-brown liquid
Odor	Waxy
Molecular Formula	C ₁₇ H ₃₀ O ₂
Molecular Weight	266.4 g/mol
Boiling Point	174 °C - 282.3 °C at 97.2 kPa
Flash Point	> 100 °C (> 212 °F) / 148 °C (closed cup)
Vapor Pressure	1.88 x 10 ⁻⁴ mmHg to 3 x 10 ⁻⁴ mmHg at 25 °C / 0.000188 mmHg / 40 mPa at 20 °C
Water Solubility	0.54 mg/L / 2 g/L at 20 °C / 2.5 ppm
Solubility in Organic Solvents	Soluble in common organic solvents
Octanol-Water Partition Coefficient (log P)	3.75 / 6.5
Density	0.866 g/mL
Henry's Law Constant	46.5 Pa m ³ mol ⁻¹ at 25 °C
Stability	Stable for more than 3 years under normal storage conditions.

Experimental Protocols

The determination of the physicochemical properties and biological efficacy of insecticides like **hydroprene** involves standardized laboratory procedures. Below are generalized protocols for key experimental evaluations.

Determination of Acute Toxicity (LD50/LC50)

A common measure of acute toxicity is the lethal dose (LD50) or lethal concentration (LC50) that results in the death of 50% of the test animal population from a single exposure.

Objective: To determine the median lethal dose or concentration of **hydroprene**.

General Procedure:

- **Preparation of Test Substance:** A stock solution of technical grade **hydroprene** is prepared in a suitable solvent, such as acetone. Serial dilutions are then made to obtain a range of concentrations.
- **Test Organism Selection:** A susceptible laboratory-reared insect species is chosen. For larval assays, third instar larvae are often used.
- **Exposure:**
 - **Topical Application (for LD50):** A micro-applicator is used to apply a precise volume of the **hydroprene** solution to the dorsal thorax of individual insects.
 - **Dietary or Substrate Exposure (for LC50):** The **hydroprene** solution is incorporated into the insects' diet or applied to a substrate they are exposed to.
- **Observation:** The insects are monitored for mortality at specified time intervals (e.g., 24, 48, 72 hours).
- **Data Analysis:** Mortality data is subjected to probit analysis to calculate the LD50 or LC50 values.

Evaluation of Insect Growth Regulator (IGR) Effects

Objective: To assess the impact of **hydroprene** on insect development and reproduction.

General Procedure:

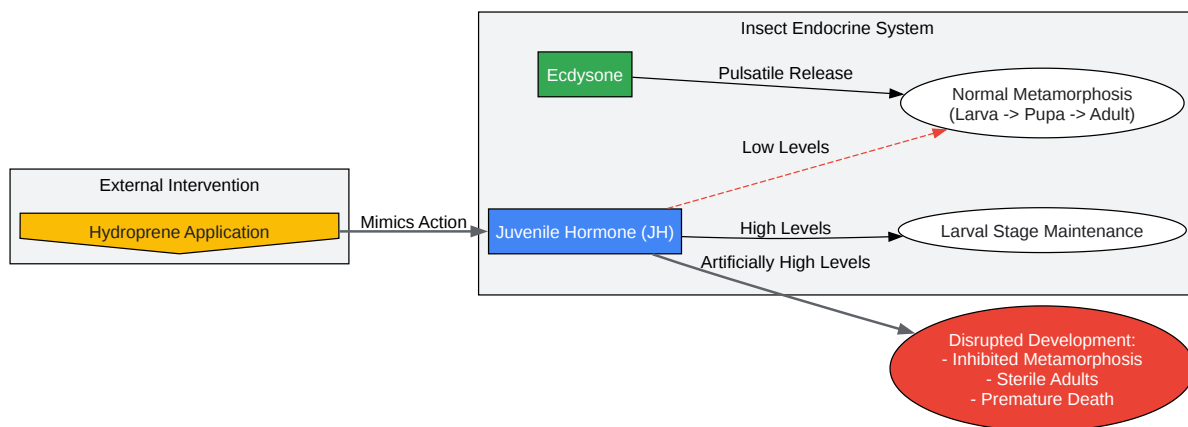
- **Treatment of Immature Stages:** A specific larval or nymphal instar is exposed to various concentrations of **hydroprene**, either topically or through their diet.
- **Developmental Monitoring:** The treated insects are observed throughout their development for effects such as:
 - Inhibition of metamorphosis.
 - Formation of larval-pupal or nymphal-adult intermediates.

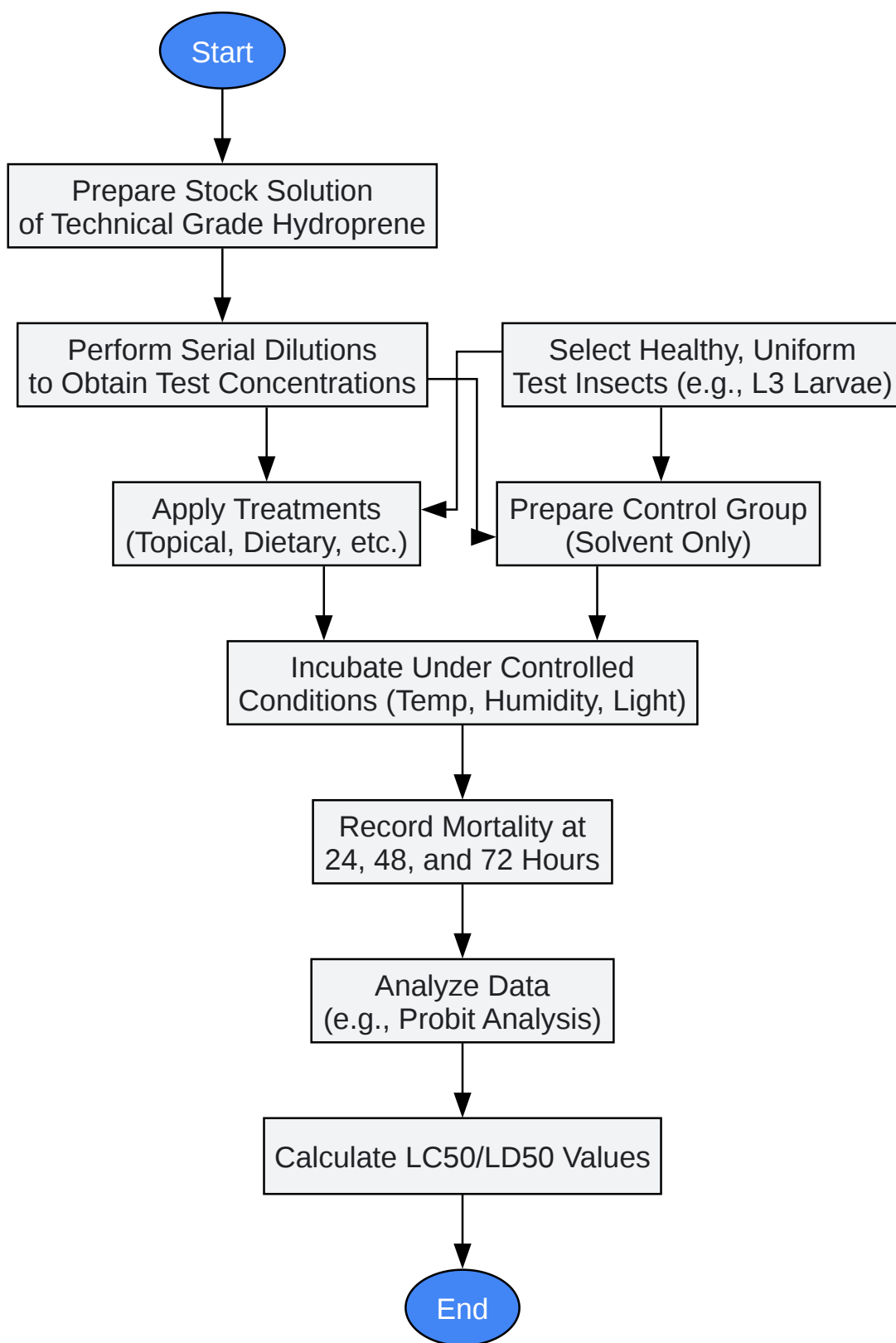
- Morphological abnormalities in emerged adults (e.g., twisted wings).
- Sterility or reduced fecundity in adults.
- Data Collection: The percentage of insects exhibiting IGR effects at each concentration is recorded.
- Analysis: The effective concentration required to produce a specific IGR effect in 50% of the population (EC50) can be calculated.

Mandatory Visualizations

Signaling Pathway of Hydroprene

Hydroprene functions as a juvenile hormone analog, disrupting the normal hormonal balance that controls insect development.





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